

4,4'-Oxydianiline-d12 molecular weight and formula

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Compound of Interest

Compound Name: 4,4'-Oxydianiline-d12

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In-Depth Technical Guide: 4,4'-Oxydianiline-d12

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the deuterated aromatic amine, **4,4'-Oxydianiline-d12**, including its fundamental molecular properties. It also outlines a detailed experimental protocol for its application as an internal standard in quantitative analysis and describes the critical metabolic pathway associated with the bioactivation of its non-deuterated analogue, 4,4'-Oxydianiline.

Core Compound Data

4,4'-Oxydianiline-d12 is a stable, isotopically labeled version of 4,4'-Oxydianiline, a compound of significant interest in industrial applications and toxicological research. The incorporation of deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of the parent compound.

Table 1: Molecular Properties of **4,4'-Oxydianiline-d12** and its Non-Deuterated Analog

Property	4,4'-Oxydianiline-d12	4,4'-Oxydianiline
Chemical Formula	C ₁₂ D ₁₂ N ₂ O	C ₁₂ H ₁₂ N ₂ O[1]
Molecular Weight	212.31	200.24 g/mol [1]
Isotopic Purity	Typically ≥ 97 atom % D	Not Applicable
Appearance	Colorless crystalline solid	Colorless crystalline solid[1]

Experimental Protocols

Quantitative Analysis of 4,4'-Oxydianiline in Biological Matrices using 4,4'-Oxydianiline-d12 as an Internal Standard by LC-MS/MS

This protocol provides a framework for the sensitive and accurate quantification of 4,4'-Oxydianiline in biological samples, such as plasma or tissue homogenates. The use of a stable isotope-labeled internal standard like **4,4'-Oxydianiline-d12** is crucial for correcting for variability during sample preparation and analysis.

1. Sample Preparation:

- **Spiking:** To each biological sample, calibration standard, and quality control sample, add a known concentration of **4,4'-Oxydianiline-d12** solution (in a compatible solvent like methanol) as the internal standard (IS).
- **Extraction:** Perform a liquid-liquid extraction or solid-phase extraction to isolate the analyte and internal standard from the biological matrix.
- **Reconstitution:** Evaporate the extraction solvent and reconstitute the residue in a mobile phase-compatible solvent for LC-MS/MS analysis.

2. LC-MS/MS Analysis:

- **Chromatography:** Employ a reverse-phase C18 column with a gradient elution using a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).

- Mass Spectrometry: Operate a triple quadrupole mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor the specific precursor-to-product ion transitions for both 4,4'-Oxydianiline and **4,4'-Oxydianiline-d12**.
- Quantification: Create a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards. Determine the concentration of 4,4'-Oxydianiline in the unknown samples from this curve.

3. Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the analyte/IS peak area ratio for all samples.
- Use the linear regression equation from the calibration curve to calculate the concentration of 4,4'-Oxydianiline in the unknown samples.

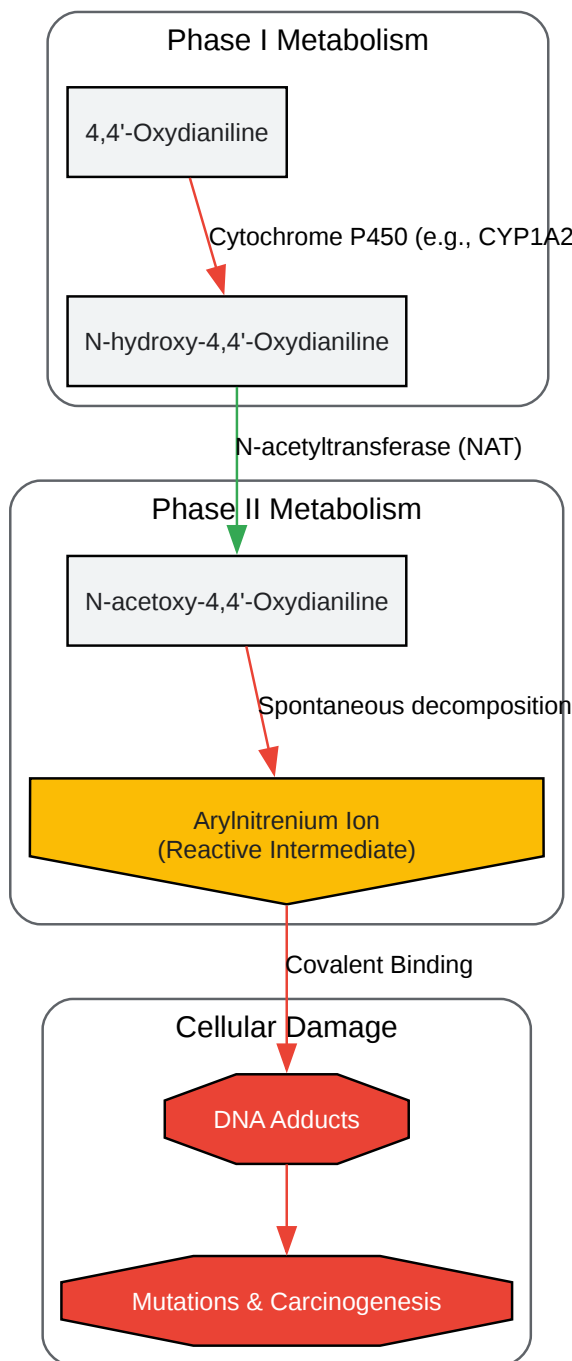
Signaling Pathways and Logical Relationships

Metabolic Bioactivation of 4,4'-Oxydianiline

The carcinogenicity of 4,4'-Oxydianiline is linked to its metabolic activation into reactive intermediates that can bind to cellular macromolecules like DNA, leading to mutations.^{[2][3]} This bioactivation process is primarily initiated by cytochrome P450 enzymes in the liver.

The following diagram illustrates the key steps in the metabolic activation of 4,4'-Oxydianiline.

Metabolic Bioactivation Pathway of 4,4'-Oxydianiline

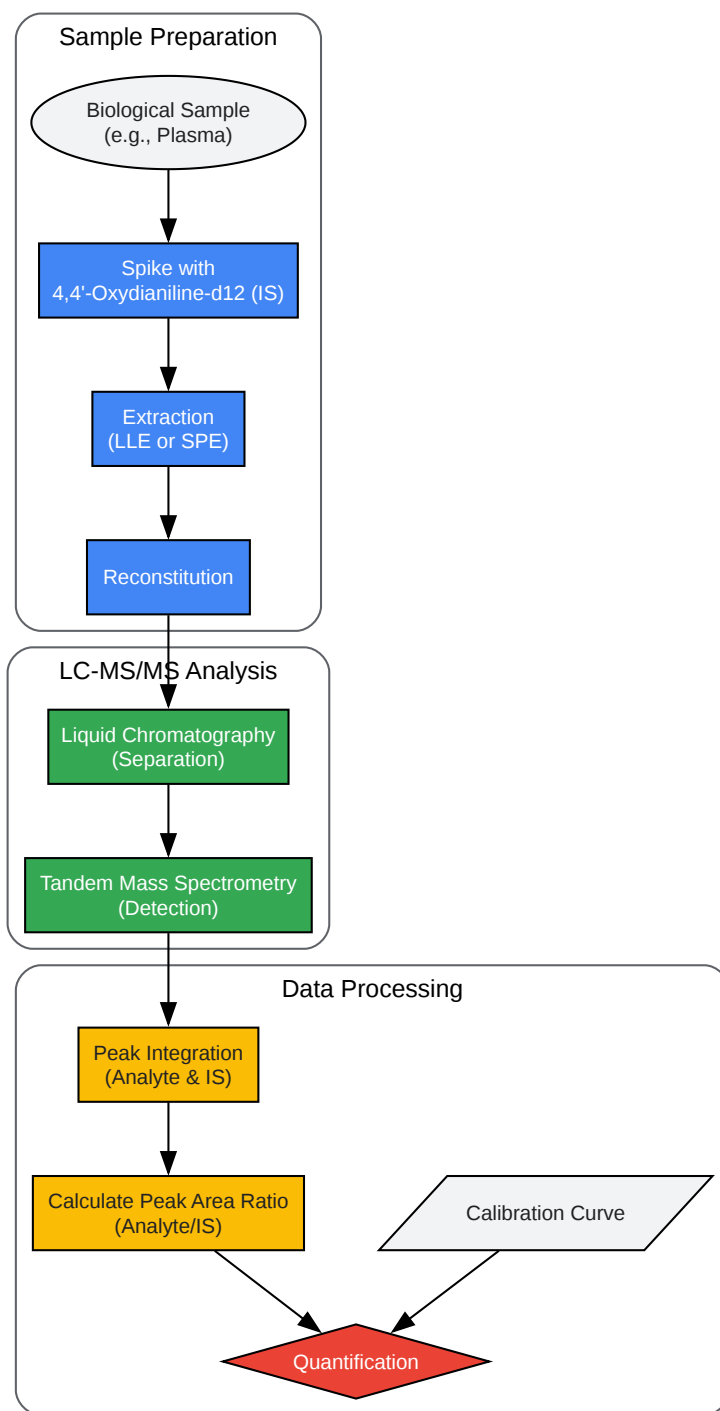
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Caption: Metabolic activation of 4,4'-Oxydianiline to a reactive arylNitrenium ion.

Experimental Workflow for Quantitative Analysis

The following diagram outlines the logical workflow for the quantitative analysis of 4,4'-Oxydianiline using its deuterated analog as an internal standard.

Workflow for Quantitative Analysis of 4,4'-Oxydianiline



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Caption: Logical workflow for the quantification of 4,4'-Oxydianiline.

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